

Application Note: Comprehensive Analytical Characterization of 3-(1H-Triazole-3-sulfonyl)-propionic Acid

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Compound of Interest

Compound Name: 3-(1H-[1,2,4]Triazole-3-sulfonyl)-propionic acid

CAS No.: 1019150-56-1

Cat. No.: B260683

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Introduction & Chemical Context

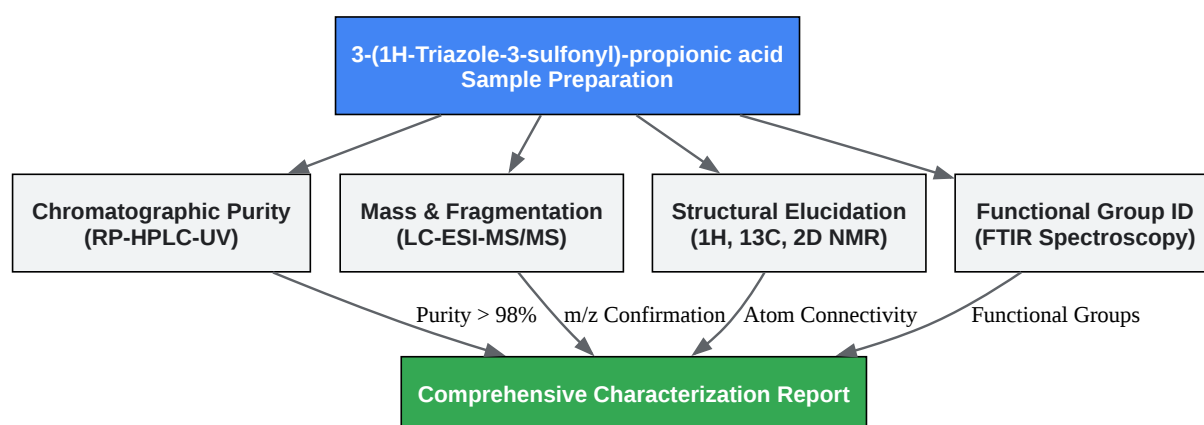
The compound 3-(1H-Triazole-3-sulfonyl)-propionic acid (Chemical Formula: $C_5H_7N_3O_4S$; Exact Mass: 205.0157 Da) is a highly polar, multifunctional organic intermediate frequently utilized in the synthesis of agrochemicals (e.g., sulfamoyl triazole fungicides) and pharmaceutical bioisosteres[1][2]. Structurally, it features a 1H-1,2,4-triazole ring, a strongly electron-withdrawing sulfonyl linker, and a terminal propionic acid moiety.

From an analytical perspective, this molecule presents distinct challenges. Its zwitterionic tendencies—driven by the acidic carboxyl group ($pK_a \sim 4.5$) and the amphoteric triazole ring ($pK_a \sim 2.2$ and ~ 10)—result in high aqueous solubility and poor retention on standard reversed-phase chromatographic media. Furthermore, the electron-withdrawing nature of the sulfonyl group renders the triazole N-H highly labile. As a Senior Application Scientist, I have designed this protocol to address these specific physicochemical traits, ensuring that every methodology

is not only accurate but operates as a self-validating system in accordance with ICH Q2(R1) guidelines[3].

Analytical Strategy & Workflow

To achieve unambiguous characterization, we employ an orthogonal analytical strategy. Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) provides purity assessment, while Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Nuclear Magnetic Resonance (NMR) spectroscopy confirm the molecular weight, fragmentation architecture, and atom connectivity.



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Fig 1: Orthogonal analytical workflow for comprehensive molecular characterization.

Chromatographic Purity (RP-HPLC-UV)

Expertise Insight: The Causality of Mobile Phase Selection

Because 3-(1H-Triazole-3-sulfonyl)-propionic acid contains a carboxylic acid, analyzing it at a neutral pH will result in ionization (carboxylate formation), leading to extreme polarity, zero retention on a C18 column, and severe peak tailing. To force the molecule into its neutral, protonated state, the mobile phase pH must be driven at least 2 units below its pKa. Therefore, we utilize 0.1% Trifluoroacetic acid (TFA) in water (pH ~2.0) as the aqueous phase. TFA also acts as a mild ion-pairing agent, further improving peak shape for the triazole nitrogen[4].

Step-by-Step Protocol (Self-Validating)

- **System Preparation:** Equilibrate a C18 column (e.g., Waters XBridge C18, 4.6 × 150 mm, 3.5 µm) at 30°C with 100% Mobile Phase A (0.1% TFA in H₂O) for 20 minutes.
- **Standard Preparation:** Dissolve the reference standard in 10% Acetonitrile/90% Water to a final concentration of 0.5 mg/mL.
- **System Suitability Test (SST):** Inject 10 µL of the standard. Self-Validation Criterion: The system is only suitable if the theoretical plates (N) > 3000, tailing factor (Tf) is between 0.9 and 1.2, and %RSD of peak area over 3 replicate injections is ≤ 1.0%.
- **Blank Injection:** Inject 10 µL of diluent to ensure no baseline ghost peaks elute at the expected retention time (~6.5 minutes).
- **Sample Analysis:** Inject the unknown sample using the gradient outlined in Table 1. Monitor at 220 nm (optimal for the triazole-sulfonyl chromophore).
- **Bracketing:** Conclude the sequence with an SST standard injection to validate system stability across the run.

Quantitative Data: HPLC Gradient Program

Time (min)	Mobile Phase A (0.1% TFA in H ₂ O) %	Mobile Phase B (Acetonitrile) %	Flow Rate (mL/min)
0.0	95.0	5.0	1.0
2.0	95.0	5.0	1.0
10.0	40.0	60.0	1.0
12.0	10.0	90.0	1.0
15.0	95.0	5.0	1.0

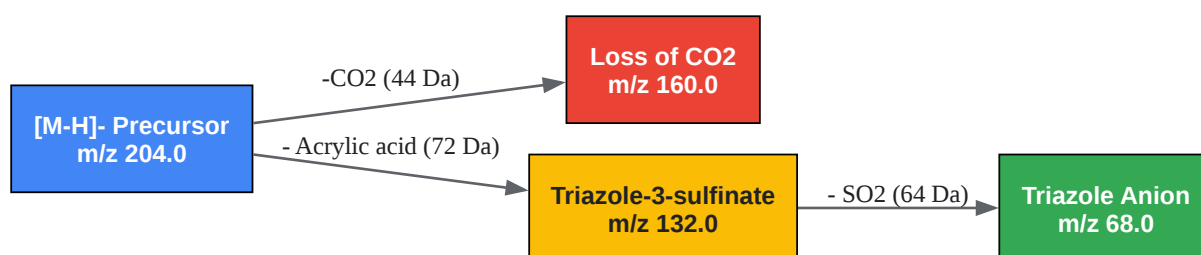
Structural Confirmation via LC-ESI-MS/MS

Expertise Insight: Ionization Dynamics

While positive electrospray ionization (ESI+) can protonate the triazole ring, ESI negative mode (ESI-) yields vastly superior signal-to-noise ratios for this compound. The carboxylic acid readily donates a proton to form the $[M-H]^-$ anion at m/z 204.0. Furthermore, the sulfonyl group stabilizes the negative charge during collision-induced dissociation (CID), leading to highly predictable fragmentation pathways.

Step-by-Step Protocol

- **Source Optimization:** Set the ESI source to negative mode. Capillary voltage: 2.5 kV; Desolvation temperature: 350°C; Cone voltage: 25 V.
- **Infusion & Precursor Selection:** Directly infuse a 10 µg/mL solution of the analyte. Isolate the precursor ion at m/z 204.0.
- **Collision-Induced Dissociation (CID):** Apply a collision energy ramp from 10 eV to 30 eV using Argon as the collision gas.
- **Data Acquisition:** Record the MS/MS product ion spectra. Self-Validation Criterion: The presence of the m/z 160.0 peak (loss of CO₂) must be observed to validate the presence of the terminal carboxylic acid.



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Fig 2: Proposed ESI- MS/MS fragmentation pathway of 3-(1H-Triazole-3-sulfonyl)-propionic acid.

Structural Elucidation via NMR Spectroscopy

Expertise Insight: Solvent Selection and Exchangeable Protons

To fully map the atom connectivity of propionic acid derivatives, 1D (^1H , ^{13}C) and 2D (HSQC, HMBC) NMR are required[5]. The choice of solvent is critical. Chloroform-d (CDCl_3) is unsuitable due to the compound's high polarity. Dimethyl sulfoxide- d_6 (DMSO-d_6) is the optimal solvent because it disrupts intermolecular hydrogen bonding, allowing the compound to dissolve completely. Crucially, DMSO-d_6 lacks exchangeable protons, allowing us to observe the broad singlets of the carboxylic acid ($-\text{COOH}$) and triazole ($-\text{NH}$) protons, which would otherwise be lost to deuterium exchange in D_2O or Methanol- d_4 .

Step-by-Step Protocol

- **Sample Preparation:** Dissolve 15 mg of the highly pure (>98%) sample in 0.6 mL of anhydrous DMSO-d_6 containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference.
- **Acquisition:** Transfer to a 5 mm NMR tube. Acquire ^1H NMR at 400 MHz (16 scans, relaxation delay 2s) and ^{13}C NMR at 100 MHz (1024 scans, relaxation delay 2s).
- **Self-Validation Criterion:** The integration of the aliphatic propionic acid protons must yield exactly a 2:2 ratio, confirming the integrity of the alkyl chain.

Quantitative Data: Expected NMR Chemical Shifts

Table 2: ^1H NMR Assignments (400 MHz, DMSO-d_6)

Proton Environment	Shift (δ , ppm)	Multiplicity	Integration	Coupling (J, Hz)	Assignment
-CH ₂ -COOH	2.65	Triplet (t)	2H	7.2	Aliphatic chain
-SO ₂ -CH ₂ -	3.60	Triplet (t)	2H	7.2	Aliphatic chain (deshielded by SO ₂)
Triazole C5-H	8.85	Singlet (s)	1H	-	Aromatic ring proton
-COOH	12.50	Broad (br s)	1H	-	Carboxylic acid (exchangeable)

| Triazole N-H | 14.20 | Broad (br s) | 1H | - | Triazole amine (exchangeable) |

Table 3: ¹³C NMR Assignments (100 MHz, DMSO-d₆)

Carbon Environment	Shift (δ , ppm)	Assignment
C1	172.5	Carbonyl (-COOH)
C4	160.2	Triazole C3 (attached to SO ₂)
C5	146.5	Triazole C5 (aromatic C-H)
C3	51.4	-SO ₂ -CH ₂ - (aliphatic)

| C2 | 27.8 | -CH₂-COOH (aliphatic) |

Functional Group Verification (FTIR)

Fourier Transform Infrared (FTIR) spectroscopy provides rapid, orthogonal confirmation of the functional groups identified by NMR.

Protocol: Analyze the solid powder using Attenuated Total Reflectance (ATR-FTIR) from 4000 to 400 cm^{-1} (Resolution: 4 cm^{-1} , 32 scans).

- O-H Stretch (Carboxylic Acid): Broad band from 3300–2500 cm^{-1} .
- N-H Stretch (Triazole): Sharp band embedded within the O-H envelope around 3100 cm^{-1} .
- C=O Stretch: Strong, sharp peak at ~1710 cm^{-1} .
- S=O Asymmetric/Symmetric Stretches: Two distinct, intense bands at ~1320 cm^{-1} and ~1150 cm^{-1} , confirming the sulfonyl linkage.

Method Validation Considerations

To ensure these analytical procedures are suitable for regulatory submissions, they must be validated according to the ICH Q2(R1) Guidelines[3].

- Specificity: Demonstrated by the HPLC method's ability to resolve the active moiety from potential synthetic impurities (e.g., unreacted triazole or propionic acid precursors).
- Linearity & Range: The HPLC-UV response must be linear ($R^2 > 0.999$) from 25% to 150% of the target analytical concentration (0.5 mg/mL).
- Robustness: The method's reliability should be tested by deliberately varying the mobile phase pH (± 0.2 units) and column temperature ($\pm 5^\circ\text{C}$). Due to the compound's pKa, variations in pH > 0.5 units will likely cause retention time shifts, highlighting the critical need for strict buffer preparation.

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